

Benzyl 3-aminopiperidine-1-carboxylate: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Benzyl 3-aminopiperidine-1-carboxylate*

Cat. No.: *B1270856*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Benzyl 3-aminopiperidine-1-carboxylate** (CAS Number: 711002-74-3). Due to the limited availability of a dedicated Safety Data Sheet (SDS) for this specific compound, this document synthesizes information from SDSs of structurally similar molecules, including various isomers and salts. This guide is intended to provide researchers and drug development professionals with a thorough understanding of the potential hazards and safe handling procedures.

Chemical Identification and Physical Properties

Benzyl 3-aminopiperidine-1-carboxylate is a chemical intermediate often used in the synthesis of pharmaceutical compounds.^{[1][2]} Its core structure consists of a piperidine ring with an amino group and a benzyl carboxylate protective group.

Identifier	Value
Chemical Name	Benzyl 3-aminopiperidine-1-carboxylate[3]
Synonyms	1-N-Cbz-3-aminopiperidine, 3-Amino-piperidine-1-carboxylic acid benzyl ester[3]
CAS Number	711002-74-3[3][4]
Molecular Formula	C13H18N2O2[3][4]
Molecular Weight	234.29 g/mol [3]

Hazard Identification and Classification

Based on data from analogous compounds, **Benzyl 3-aminopiperidine-1-carboxylate** is anticipated to be hazardous. The following table summarizes the likely GHS classifications.

Hazard Class	Hazard Statement Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[5][6][7]
Skin Corrosion/Irritation	H315	Causes skin irritation.[6][7]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. [5][6][7]
Acute Toxicity, Inhalation	H332	Harmful if inhaled.[6]
Specific Target Organ Toxicity - Single Exposure	H335	May cause respiratory irritation.[6][7]

Signal Word:Warning[5][6][7]

Hazard Pictograms:

-  alt text

Precautionary Measures and Handling

Safe Handling Protocols

Adherence to strict laboratory protocols is essential when working with this compound.

General Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[8\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[8\]](#)
- Avoid contact with skin and eyes.[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[5\]](#)[\[8\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Keep the container tightly closed.[\[8\]](#)[\[9\]](#)
- Store under an inert atmosphere to maintain product quality.[\[9\]](#)

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards). [5]
Skin Protection	Wear protective gloves and impervious clothing to prevent skin contact. [5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter. [5]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Protocol
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [5] [10]
In Case of Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. [5] [9] [10]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor. [5] [10]
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [5] [10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[5\]](#)[\[10\]](#)
- Specific Hazards: No specific data is available, but thermal decomposition may produce irritating gases and vapors.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[\[5\]](#)[\[10\]](#)

Accidental Release Measures

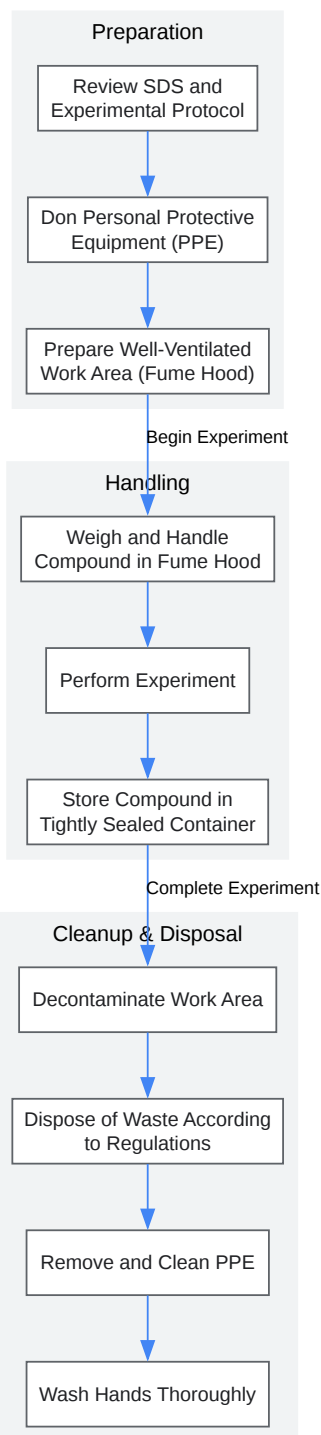
- Personal Precautions: Avoid dust formation and contact with the substance. Ensure adequate ventilation and wear appropriate personal protective equipment.[\[10\]](#)

- Environmental Precautions: Prevent the substance from entering drains.
- Containment and Cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for safely handling **Benzyl 3-aminopiperidine-1-carboxylate** in a research setting.

Safe Handling Workflow for Benzyl 3-aminopiperidine-1-carboxylate

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Caption: A flowchart outlining the necessary steps for the safe handling of **Benzyl 3-aminopiperidine-1-carboxylate**, from preparation to cleanup.

Ecological Information

There is no specific data available on the ecological effects of **Benzyl 3-aminopiperidine-1-carboxylate**. It is recommended to prevent its release into the environment.

Disposal Considerations

Dispose of this compound and its container in accordance with local, regional, and national regulations. The material may be sent to a licensed chemical destruction plant.

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** Assumed to be stable under normal storage conditions.[9]
- **Incompatible Materials:** Strong oxidizing agents and strong acids.[9]
- **Hazardous Decomposition Products:** Thermal decomposition may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[11]

Disclaimer: This document is intended as a guide and is based on the best available information for this compound and its structural analogs. It is not a substitute for a certified Safety Data Sheet (SDS). Researchers should always consult the most current SDS for any chemical before use and perform their own risk assessment.

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